

Applications of (S)-Atrolactic Acid in Pharmaceutical Research: Application Notes and Protocols

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Compound of Interest

Compound Name: (S)-Atrolactic acid

Cat. No.: B077762

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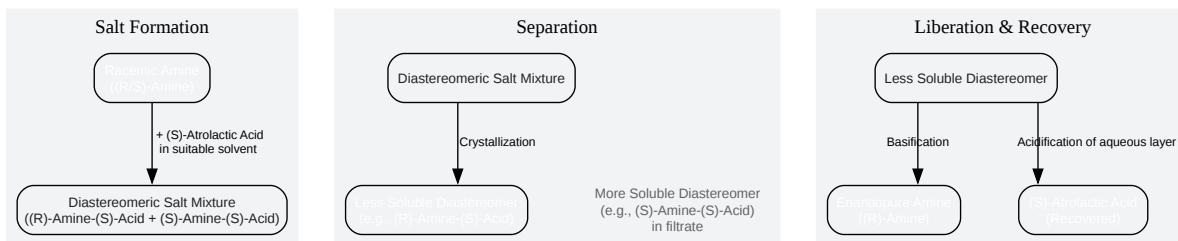
(S)-Atrolactic acid, a valuable chiral building block, plays a significant role in pharmaceutical research and development. Its primary application lies in the separation of racemic mixtures of amines and other basic compounds through the formation of diastereomeric salts. This classical resolution technique remains a robust and scalable method for obtaining enantiomerically pure active pharmaceutical ingredients (APIs). Furthermore, **(S)-Atrolactic acid** and its derivatives serve as versatile synthons in the asymmetric synthesis of complex chiral molecules.

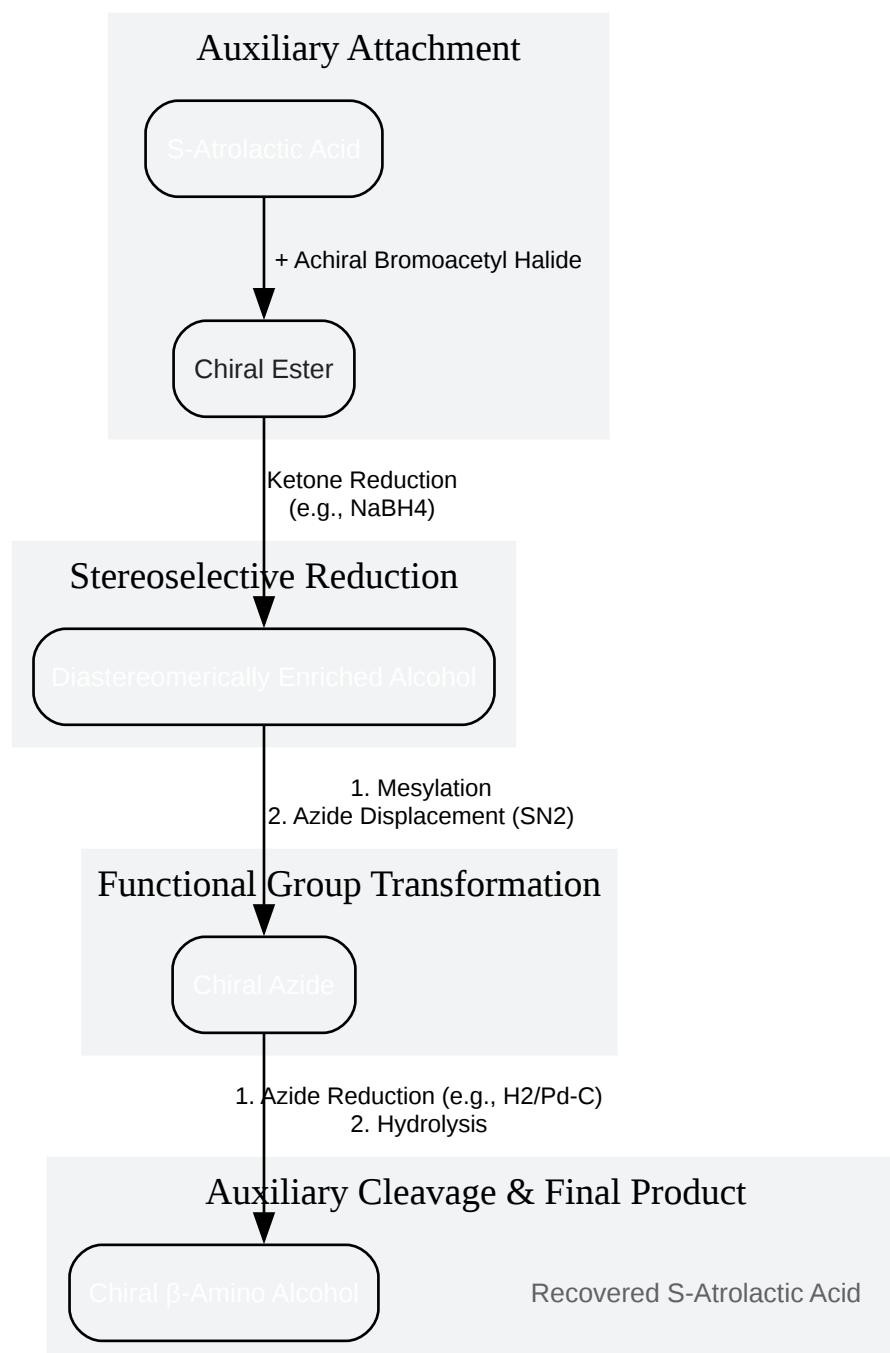
This document provides detailed application notes and experimental protocols for the use of **(S)-Atrolactic acid** in pharmaceutical research, aimed at researchers, scientists, and drug development professionals.

Chiral Resolution of Racemic Amines via Diastereomeric Salt Formation

(S)-Atrolactic acid is an effective resolving agent for a wide array of racemic primary and secondary amines, which are common structural motifs in many pharmaceutical compounds. The principle of this method relies on the differential solubility of the diastereomeric salts formed between the chiral acid and the individual enantiomers of the racemic amine.

General Workflow for Diastereomeric Resolution:



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com